

N-tert-Butoxycarbonyl-methionyl-leucine methyl ester properties

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Compound Focus: Boc-met-leu-ome

CAS No.: 66880-59-9

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Monomer Properties and Synthetic Strategies

The target dipeptide is constructed from two protected amino acids: Boc-Methionine and Leucine Methyl Ester. The properties of the leucine derivative are well-documented, while information for Boc-Methionine is more limited.

Characterized Building Block: Boc-L-Leucine Methyl Ester

The leucine component is commercially available and its properties are summarized in the table below.

Property	Specification
CAS Number	63096-02-6 [1] [2]
Molecular Formula	C ₁₂ H ₂₃ NO ₄ [3] [4] [2]
Molecular Weight	245.32 g/mol [1] [2]
Purity	≥ 98% (HPLC) [2]
Appearance	Light yellowish liquid [2]

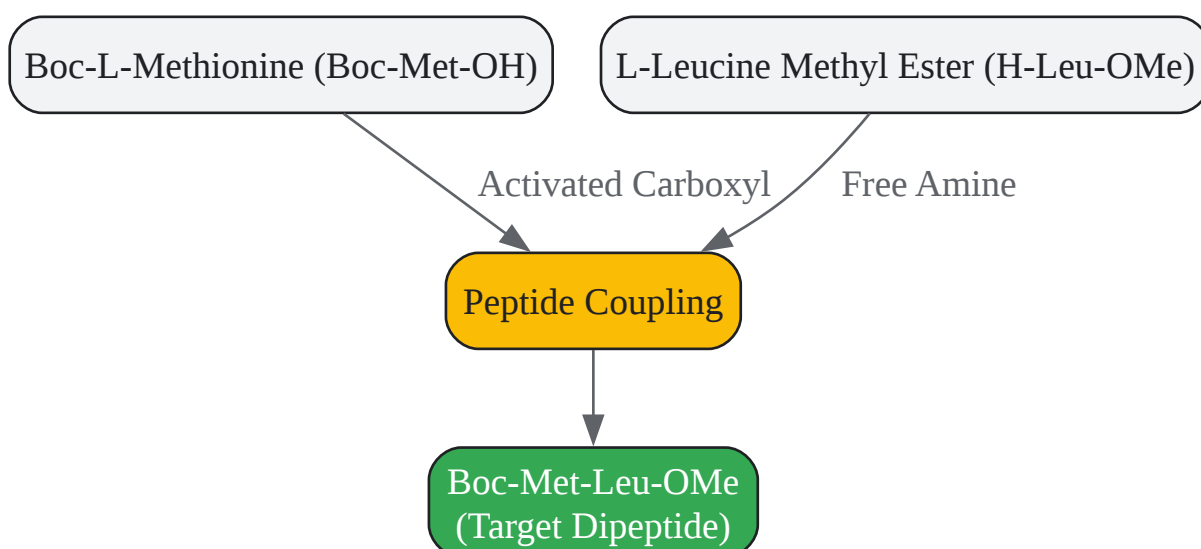
Property	Specification
Optical Rotation	$[\alpha]_D^{20} = -32.91 \pm 2^\circ$ (C=1 in DMF) [2]
Storage	Store at 0-8°C [2]
Synonyms	Boc-L-Leu-OMe, Boc-Leucine methyl ester [4] [2]

Limited-Information Building Block: Boc-L-Methionine

A closely related compound, **N-(tert-butoxycarbonyl)-N-methyl-L-methionine** (CID 11821461), is recorded in PubChem with the molecular formula $C_{11}H_{21}NO_4S$ [5]. However, no analytical data or properties for the standard **N-(tert-butoxycarbonyl)-L-methionine** (Boc-Met-OH) were found in the search results, indicating a gap in the available public data for this monomer.

Synthetic Methodology

The synthesis of your target dipeptide, **Boc-Met-Leu-OMe**, would typically follow a standard peptide coupling strategy. The following diagram outlines the general workflow and logical relationship of the synthetic steps.



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A critical first step in this pathway is the synthesis of the **H-Leu-OMe** coupling partner. An efficient and modern method for preparing amino acid methyl ester hydrochlorides is described below.

Detailed Protocol: Synthesis of Leucine Methyl Ester Hydrochloride [6]

This method uses trimethylchlorosilane (TMSCl) in methanol, which offers mild reaction conditions, simple workup, and high yields.

- **Reaction Principle:** Amino Acid + MeOH + TMSCl → Amino Acid Methyl Ester Hydrochloride
- **Key Advantages:** The TMSCl/MeOH system is more convenient than traditional methods using thionyl chloride or gaseous HCl, as it proceeds at room temperature without strict temperature control.
- **Procedure:**
 - Place **L-leucine (0.1 mol)** in a round-bottom flask.
 - Slowly add **freshly distilled trimethylchlorosilane (TMSCl, 0.2 mol)** with stirring.
 - Add **methanol (100 mL)**. The mixture will form a solution or suspension.
 - Stir the reaction at room temperature for **12 hours** (monitor by TLC).
 - Upon completion, concentrate the mixture on a rotary evaporator to obtain the product, **leucine methyl ester hydrochloride**, as a solid.
- **Reported Yield:** 96% [6].
- **Analytical Data (for HCl salt):**
 - **¹H-NMR (300 MHz, D₂O):** δ 4.10 (t, 1H), 3.78 (s, 3H), 1.82 (m, 1H), 1.65 (m, 2H), 0.89 (m, 6H).
 - **¹³C-NMR (75 MHz, D₂O):** δ 171.4, 53.6, 51.6, 38.9, 24.0, 21.6, 21.2.
 - **ESI-MS:** Calculated for [M+H]⁺ (free base): 146.1; Found: 146.3 [6].

Research Recommendations

To proceed with the synthesis and characterization of **N-tert-Butoxycarbonyl-methionyl-leucine methyl ester**, here are actionable steps:

- **Source the Monomers:** Boc-L-Leucine methyl ester is commercially available from suppliers like ChemImpex [2] and Santa Cruz Biotechnology [1]. You will need to source Boc-L-Methionine from a specialized chemical supplier.

- **Plan the Coupling:** Choose an appropriate coupling reagent (e.g., DCC, EDC/HOBt, HATU) for the final peptide bond formation. The reaction should be performed in an anhydrous solvent like DCM or DMF, often in the presence of a base.
- **Establish QC Metrics:** Once synthesized, you will need to fully characterize the dipeptide. Plan to use techniques including:
 - **HPLC** to establish purity.
 - **Mass Spectrometry (ESI-MS)** for mass confirmation.
 - **NMR Spectroscopy** (^1H and ^{13}C) to verify structure and check for racemization.

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References

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To cite this document: Smolecule. [N-tert-Butoxycarbonyl-methionyl-leucine methyl ester properties]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b8924682#n-tert-butoxycarbonyl-methionyl-leucine-methyl-ester-properties>]

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